

impact of temperature on DRI-C25441 calibrator stability

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Compound of Interest

Compound Name: DRI-C25441

Cat. No.: B12396829

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Technical Support Center: DRI-C25441 Calibrator

This guide provides troubleshooting assistance and answers to frequently asked questions regarding the stability of the **DRI-C25441** Calibrator, with a specific focus on the impact of temperature.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for the **DRI-C25441** Calibrator?

A1: The recommended storage temperature for the **DRI-C25441** Calibrator is 2°C to 8°C. Do not freeze the calibrator. Always refer to the product insert for the most current storage and handling instructions.

Q2: My calibrator was left at room temperature overnight. Can I still use it?

A2: Exposure to room temperature (e.g., 20-25°C) for an extended period can affect the stability and accuracy of the calibrator. We recommend running quality control (QC) samples at multiple levels to verify performance before proceeding with patient sample analysis. If QC values are out of the acceptable range, the calibrator should be discarded.

Q3: The calibrator was accidentally frozen during shipment or storage. What should I do?

A3: The **DRI-C25441** Calibrator should not be frozen. The freeze-thaw cycle can denature the protein components, leading to a significant loss of activity and inaccurate calibration curves. If

the calibrator has been frozen, it must be discarded.

Q4: How can I tell if my calibrator has been compromised by temperature?

A4: Signs of compromised calibrator stability include:

- Shifts in quality control (QC) values, either trending up or down.
- Failure to generate a valid calibration curve.
- Increased variability or poor precision in replicate measurements.
- Visible precipitates or changes in the clarity of the solution after gentle mixing.

Troubleshooting Guide

Issue 1: Quality Control (QC) values have shifted significantly after opening a new vial of calibrator.

- Possible Cause: The new calibrator may have been exposed to improper temperatures during shipping or storage, affecting its integrity.
- Troubleshooting Steps:
 - Confirm that the lot numbers of the calibrator and QC materials are correct and have not expired.
 - Re-run the calibration using a freshly prepared set of calibrators from the same vial.
 - If the issue persists, open a new vial of calibrator from the same lot, if available, that has been stored under verified 2-8°C conditions.
 - If the new vial resolves the issue, discard the original vial. If the problem continues, it may indicate a broader lot-related issue or a problem with the assay reagents or instrument.

Issue 2: The calibration curve fails to meet the assay's acceptance criteria (e.g., R^2 value is low).

- Possible Cause: Improper storage temperature may have degraded one or more levels of the calibrator set, leading to a non-linear response.
- Troubleshooting Steps:
 - Visually inspect each calibrator level for any signs of precipitation or turbidity.
 - Ensure that the calibrators were brought to room temperature for the time specified in the product insert before use and were properly mixed.
 - Perform the "Protocol for Verifying Calibrator Integrity" outlined below using a trusted lot of QC material.
 - If integrity is compromised, use a new, properly stored set of calibrators.

Quantitative Data Summary

The stability of the **DRI-C25441** Calibrator is highly dependent on storage temperature. The following table summarizes the expected decline in analyte concentration over time at various temperatures. Data is based on internal stability studies.

Storage Temperature	Time	Expected Concentration Change	Recommendation
2°C to 8°C	Up to expiry date	< 5%	Recommended Storage
20°C to 25°C	24 hours	5 - 10%	Use with caution; verify with QC
20°C to 25°C	72 hours	> 15%	Do Not Use
37°C	8 hours	> 20%	Do Not Use
< 0°C (Frozen)	Any duration	Unpredictable / > 50%	Do Not Use

Experimental Protocols

Protocol for Verifying Calibrator Integrity

This protocol helps determine if a calibrator has been compromised by improper temperature exposure.

Materials:

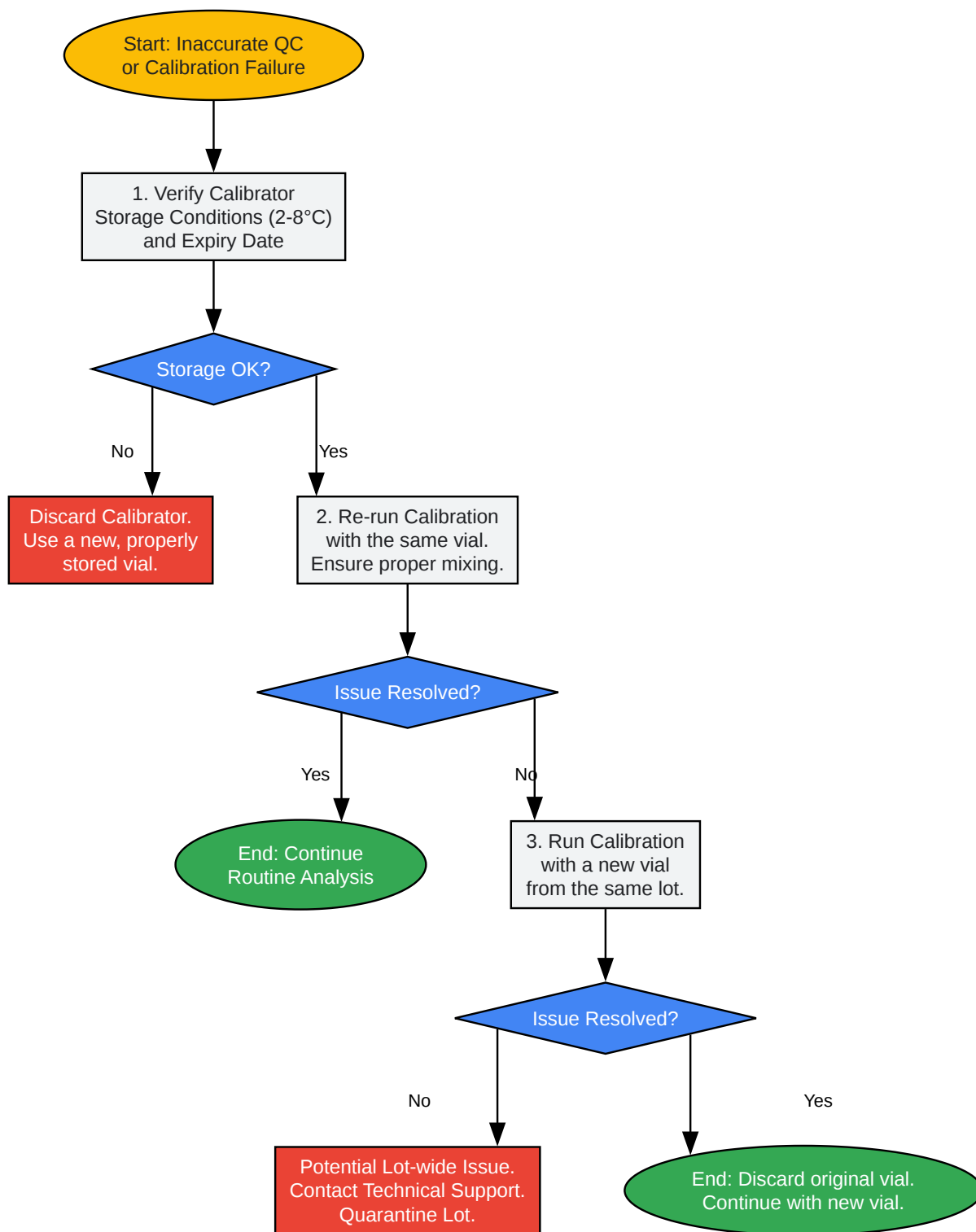
- Suspected **DRI-C25441** Calibrator vial
- A new **DRI-C25441** Calibrator vial from a different lot (if available) or a previously validated lot
- Low, medium, and high-level quality control (QC) materials
- All necessary assay reagents and a properly calibrated instrument

Methodology:

- Preparation: Allow all calibrators (suspected and new), QC materials, and reagents to equilibrate to room temperature as specified in the assay's instructions for use.
- Calibration 1 (Suspected Calibrator): Perform a full calibration using the suspected **DRI-C25441** Calibrator set.
- QC Analysis 1: Immediately following Calibration 1, run the low, medium, and high QC samples in triplicate.
- Calibration 2 (New/Validated Calibrator): Perform a second full calibration using the new or previously validated **DRI-C25441** Calibrator set.
- QC Analysis 2: Immediately following Calibration 2, run the same low, medium, and high QC samples in triplicate.
- Data Analysis:
 - Compare the mean QC values obtained from both calibrations. A significant shift (>15%) in the mean values for the suspected calibrator run compared to the new calibrator run suggests the suspected calibrator is compromised.

- Evaluate the calibration curve parameters for both runs. Look for lower R^2 values or flags indicating curve failure with the suspected calibrator.

Visualizations



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Caption: Troubleshooting workflow for calibrator stability issues.

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